

# Application Notes and Protocols for Measuring BaSe Thermoelectric Performance

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## Compound of Interest

Compound Name: *Barium selenide*

CAS No.: *1304-40-1*

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These application notes provide a comprehensive guide to the experimental setup and protocols for measuring the thermoelectric performance of **Barium Selenide** (BaSe). The document outlines the necessary steps for sample preparation, characterization, and the measurement of key thermoelectric parameters.

## Introduction to BaSe Thermoelectric Materials

**Barium Selenide** (BaSe) is an inorganic compound with potential for thermoelectric applications.<sup>[1]</sup> The efficiency of a thermoelectric material is quantified by the dimensionless figure of merit (ZT), which is defined as  $ZT = (S^2\sigma T)/\kappa$ , where S is the Seebeck coefficient,  $\sigma$  is the electrical conductivity, T is the absolute temperature, and  $\kappa$  is the thermal conductivity.<sup>[2][3]</sup> A higher ZT value indicates a more efficient thermoelectric material.<sup>[1]</sup> The primary challenge in enhancing the ZT of a material like BaSe lies in the interdependent nature of these parameters.<sup>[2]</sup> This document provides the fundamental experimental procedures for characterizing these properties in BaSe samples.

## Synthesis and Preparation of BaSe Samples

The synthesis of high-quality BaSe samples is the foundational step for accurate thermoelectric measurements.[4] A common and effective method for preparing bulk polycrystalline BaSe samples is through a combination of solid-state reaction and subsequent consolidation.[5][6]

### Materials and Equipment

- High-purity Barium (Ba) and Selenium (Se) powders ( $\geq 99.99\%$ )
- Ball mill with hardened steel or tungsten carbide vials and balls
- Tube furnace with controlled atmosphere capabilities (e.g., Argon)
- Hydraulic press
- Graphite dies for hot pressing
- Diamond saw for sample cutting

### Protocol for BaSe Synthesis and Sample Preparation

- **Stoichiometric Mixing:** Accurately weigh stoichiometric amounts of high-purity Barium and Selenium powders in an inert atmosphere (e.g., a glovebox) to prevent oxidation.
- **Mechanical Alloying:** Load the mixed powders into a ball milling vial. Perform mechanical alloying for a sufficient duration (e.g., 10-20 hours) to ensure homogeneous mixing and to promote solid-state reaction.
- **Encapsulation:** Transfer the ball-milled powder into a quartz ampoule and seal it under a high vacuum ( $<10^{-4}$  Torr).
- **Solid-State Reaction:** Place the sealed ampoule in a tube furnace. Gradually heat the ampoule to a temperature of 800-1000°C and hold for 24-48 hours to facilitate the solid-state reaction and formation of the BaSe phase. Allow the furnace to cool down slowly to room temperature.
- **Powder Consolidation (Hot Pressing):**

- Load the synthesized BaSe powder into a graphite die.
- Place the die in a hot press.
- Heat the sample to a sintering temperature of 600-800°C under an inert atmosphere (e.g., Argon).
- Simultaneously apply a uniaxial pressure of 50-100 MPa for 1-2 hours to densify the powder into a solid pellet.
- Sample Cutting: Carefully cut the densified BaSe pellet into desired geometries for different thermoelectric property measurements (e.g., rectangular bars for Seebeck coefficient and electrical conductivity, and thin discs for thermal conductivity) using a low-speed diamond saw.

## Experimental Protocols for Thermoelectric Property Measurement

Accurate measurement of the Seebeck coefficient ( $S$ ), electrical conductivity ( $\sigma$ ), and thermal conductivity ( $\kappa$ ) is crucial for determining the ZT of BaSe.

### Measurement of Seebeck Coefficient and Electrical Conductivity

The Seebeck coefficient and electrical conductivity are often measured simultaneously using a four-probe method in a specialized apparatus.

#### 3.1.1. Experimental Setup

A typical setup consists of a sample holder with two heaters and two thermocouples. The sample is mounted between two heated blocks, and a temperature gradient is established across it. The four-probe configuration is used to measure the voltage and current.

#### 3.1.2. Protocol

- Sample Mounting: Mount the rectangular BaSe sample onto the measurement stage, ensuring good thermal and electrical contact between the sample and the

electrodes/thermocouples.

- Establish Thermal Gradient: Use the heaters to create a small, stable temperature gradient ( $\Delta T$ ) across the length of the sample.
- Seebeck Voltage Measurement: Measure the voltage ( $\Delta V$ ) generated across the two inner probes (thermocouple leads). The Seebeck coefficient is then calculated as  $S = -\Delta V / \Delta T$ .
- Electrical Conductivity Measurement:
  - Pass a constant DC current ( $I$ ) through the two outer probes.
  - Measure the voltage drop ( $V$ ) across the two inner probes.
  - The resistance ( $R$ ) is calculated using Ohm's law ( $R = V / I$ ).
  - The electrical conductivity ( $\sigma$ ) is then determined from the resistance, the cross-sectional area ( $A$ ) of the sample, and the distance ( $L$ ) between the inner probes, using the formula  $\sigma = L / (R * A)$ .
- Temperature Dependence: Repeat the measurements at various ambient temperatures to determine the temperature-dependent thermoelectric properties.

## Measurement of Thermal Conductivity

The total thermal conductivity ( $\kappa$ ) is the sum of the electronic thermal conductivity ( $\kappa_e$ ) and the lattice thermal conductivity ( $\kappa_l$ ). The most common method for measuring the thermal conductivity of thermoelectric materials is the laser flash diffusivity method.

### 3.2.1. Experimental Setup

The setup includes a laser pulse source, a sample holder in a furnace, and an infrared (IR) detector.

### 3.2.2. Protocol

- Sample Preparation: A thin, disc-shaped BaSe sample is typically used. The surfaces of the sample should be parallel and coated with a thin layer of graphite to enhance absorption of

the laser pulse and emission of thermal radiation.

- Measurement of Thermal Diffusivity ( $\alpha$ ):
  - The front face of the sample is irradiated with a short laser pulse.
  - The IR detector records the temperature rise on the rear face of the sample as a function of time.
  - The thermal diffusivity ( $\alpha$ ) is calculated from the sample thickness ( $d$ ) and the time it takes for the rear face to reach half of its maximum temperature rise ( $t_{1/2}$ ), using the formula  $\alpha = 0.1388 * d^2 / t_{1/2}$ .
- Measurement of Specific Heat Capacity ( $C_p$ ): The specific heat capacity of the BaSe sample is measured using a differential scanning calorimeter (DSC).
- Measurement of Density ( $\rho$ ): The density of the BaSe pellet is determined using the Archimedes' principle.
- Calculation of Thermal Conductivity ( $\kappa$ ): The thermal conductivity is calculated using the formula  $\kappa = \alpha * C_p * \rho$ .
- Calculation of Lattice Thermal Conductivity ( $\kappa_l$ ): The electronic contribution to thermal conductivity ( $\kappa_e$ ) can be estimated using the Wiedemann-Franz law ( $\kappa_e = L\sigma T$ ), where  $L$  is the Lorenz number. The lattice thermal conductivity is then calculated by subtracting the electronic contribution from the total thermal conductivity:  $\kappa_l = \kappa - \kappa_e$ .

## Quantitative Data for BaSe Thermoelectric Performance

The following tables summarize the computationally predicted thermoelectric properties of BaSe under unstrained p-type and n-type doping at a carrier concentration of  $10^{20} \text{ cm}^{-3}$ .[\[1\]](#)

Table 1: Thermoelectric Properties of p-type BaSe[\[1\]](#)

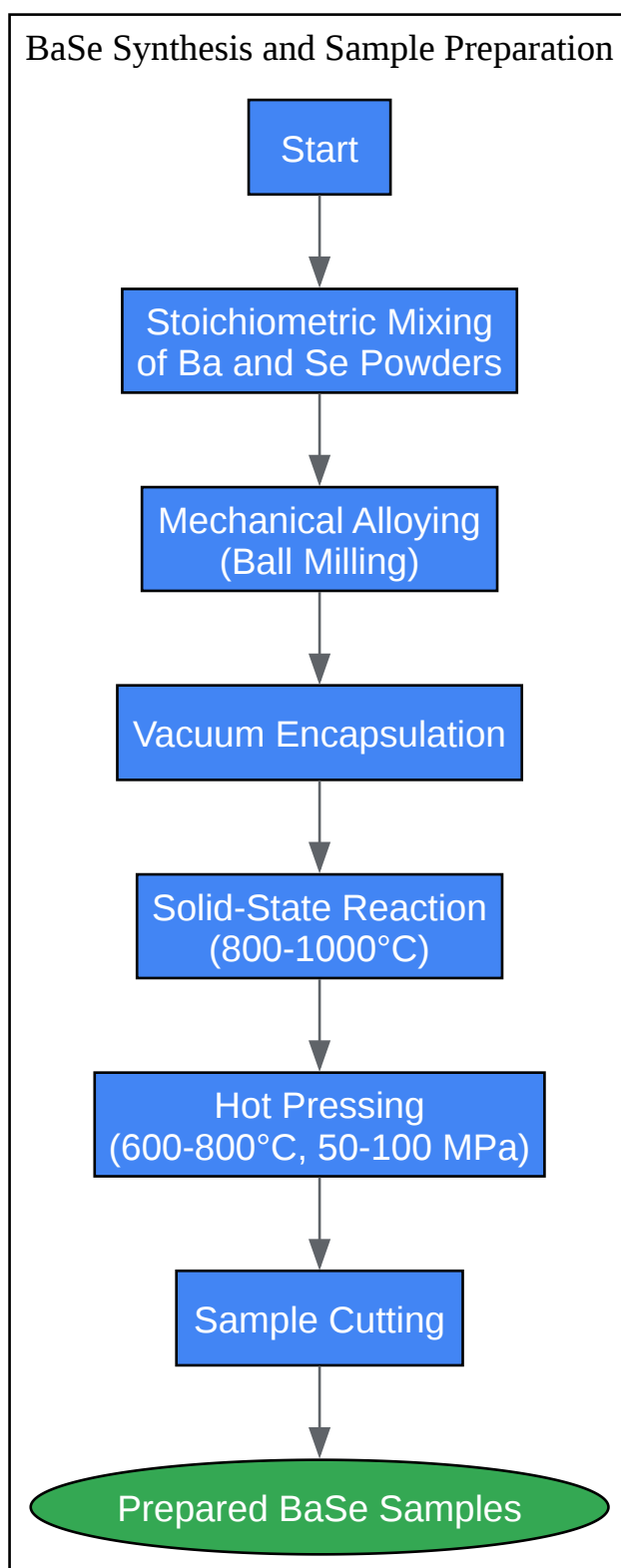
| Temperature (K) | Seebeck Coefficient (S) ( $\mu\text{V/K}$ ) | Electrical Conductivity ( $\sigma$ ) ( $10^5 \text{ S/m}$ ) | Thermal Conductivity ( $\kappa$ ) ( $\text{W/mK}$ ) | Figure of Merit (ZT) |
|-----------------|---------------------------------------------|-------------------------------------------------------------|-----------------------------------------------------|----------------------|
| 300             | 150                                         | 2.5                                                         | 1.8                                                 | 0.10                 |
| 500             | 200                                         | 1.8                                                         | 1.5                                                 | 0.38                 |
| 800             | 250                                         | 1.2                                                         | 1.2                                                 | 1.51                 |

Table 2: Thermoelectric Properties of n-type BaSe<sup>[1]</sup>

| Temperature (K) | Seebeck Coefficient (S) ( $\mu\text{V/K}$ ) | Electrical Conductivity ( $\sigma$ ) ( $10^5 \text{ S/m}$ ) | Thermal Conductivity ( $\kappa$ ) ( $\text{W/mK}$ ) | Figure of Merit (ZT) |
|-----------------|---------------------------------------------|-------------------------------------------------------------|-----------------------------------------------------|----------------------|
| 300             | -140                                        | 2.8                                                         | 2.0                                                 | 0.08                 |
| 500             | -180                                        | 2.0                                                         | 1.7                                                 | 0.31                 |
| 800             | -220                                        | 1.5                                                         | 1.4                                                 | 0.92                 |

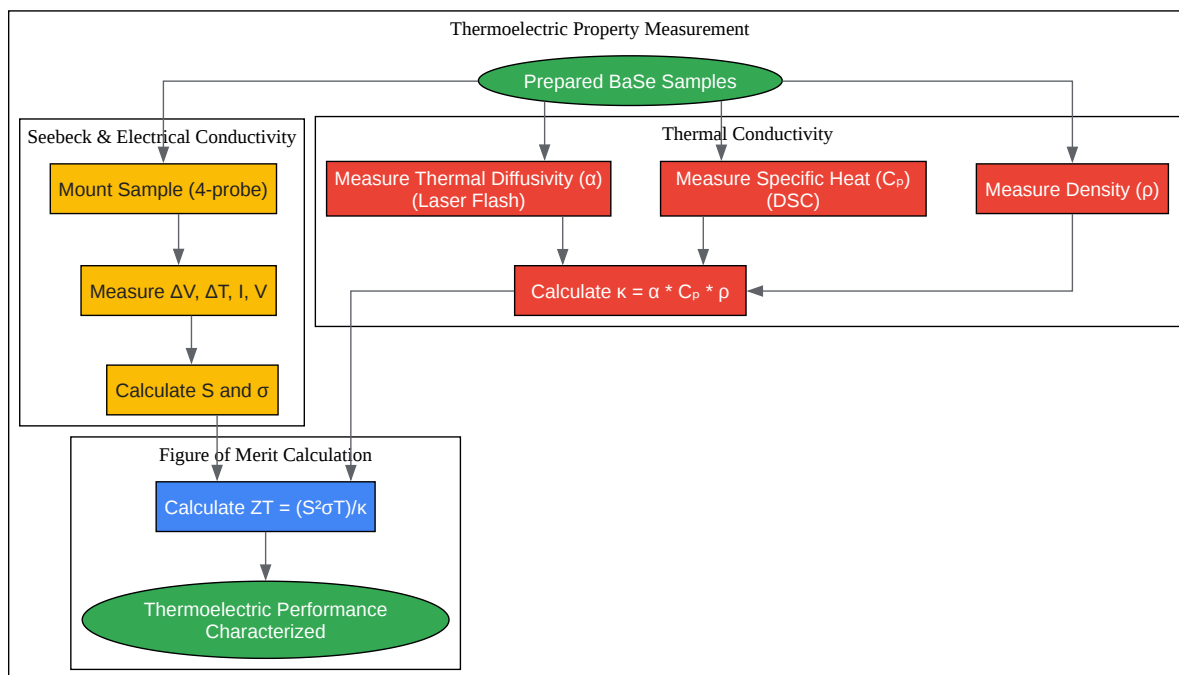
## Visualized Experimental Workflows

The following diagrams illustrate the key experimental processes for the synthesis and characterization of BaSe thermoelectric materials.



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Caption: Workflow for the synthesis and preparation of BaSe thermoelectric samples.



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Caption: Workflow for the measurement of thermoelectric properties of BaSe.

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